

Personal protective equipment for handling Ethyl-hydroxybutyrate

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Compound of Interest

Compound Name: Ethyl-hydroxybutyrate

Cat. No.: B8486720

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Safe Handling Protocol: Ethyl 3-hydroxybutyrate

This guide provides essential safety and logistical information for handling Ethyl 3-hydroxybutyrate in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Disclaimer: Chemical properties and hazards can vary between isomers (e.g., Ethyl (R)-3-hydroxybutyrate, Ethyl (S)-3-hydroxybutyrate) and based on purity. Always consult the specific Safety Data Sheet (SDS) provided by your supplier for the exact material you are handling. The information presented here is based on commonly available data for Ethyl 3-hydroxybutyrate.

Immediate Safety Information

- **Primary Hazards:** Classified as a combustible liquid[1]. It may cause skin, eye, and respiratory irritation[2][3]. Vapors may be harmful if inhaled and the substance can be harmful if swallowed[3].
- **Primary Route of Exposure:** Inhalation of vapors, skin contact, eye contact, and ingestion.
- **In Case of Exposure:**
 - **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention[1][4].

- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation persists[1][3].
- Inhalation: Move to fresh air. If breathing becomes difficult, seek medical attention[3][4].
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Seek immediate medical attention[1][3].

Operational Plan: Handling and Storage

A systematic approach is critical for minimizing risk when working with Ethyl 3-hydroxybutyrate.

Engineering Controls

- Ventilation: Use and store in a well-ventilated area, such as a chemical fume hood, to keep vapor concentrations low[5][6].
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and take precautionary measures against static discharge[1][5][7].
- Storage: Store in a dry, cool, and well-ventilated place. Keep containers tightly closed[4][7]. Store away from incompatible materials like strong oxidizing agents and strong bases[1]. The material is classified under Storage Class 10 for combustible liquids.

Personal Protective Equipment (PPE)

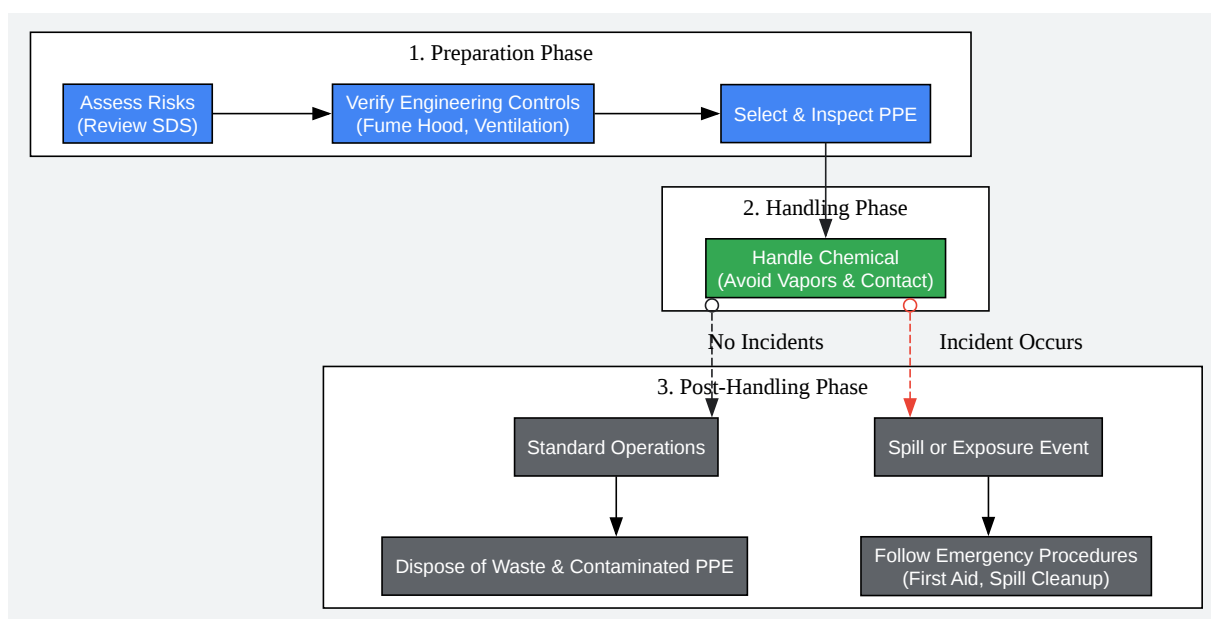
The following PPE is recommended based on standard practices for handling combustible liquids with moderate health hazards.

- Eye and Face Protection: Wear chemical safety goggles or a face shield conforming to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations[4][5][8].
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Always inspect gloves before use and consult the manufacturer's guidelines to ensure they are impervious to the chemical[8][9].
- Body Protection: Wear a flame-retardant lab coat or chemical-protective overalls to prevent skin exposure[5][6][10].

- Respiratory Protection: If ventilation is inadequate or if exposure limits are exceeded, use a multi-purpose combination respirator cartridge (US) or a full-face respirator[5].

Safe Handling and Experimental Workflow

The following diagram outlines the logical workflow for safely handling Ethyl 3-hydroxybutyrate, from preparation to disposal.



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Caption: Workflow for safe handling of Ethyl 3-hydroxybutyrate.

Spill Response

- Isolate and Ventilate: Remove all sources of ignition and ensure the area is well-ventilated. Evacuate personnel to safe areas[5][11].

- Containment: Use a non-combustible absorbent material like sand, silica gel, or universal binder to soak up the spill[1][7].
- Collection: Collect the absorbed material and any contaminated surfaces (e.g., absorbent paper) into a suitable, closed, and labeled container for disposal[1][11].
- Decontamination: Wash the spill site after material pickup is complete[3]. Do not re-enter the area until it has been verified as clean by a safety officer[11].

Chemical and Physical Data

The following table summarizes key quantitative data for Ethyl 3-hydroxybutyrate.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O ₃	[12][13]
Molecular Weight	132.16 g/mol	[11][12][13]
Appearance	Clear, colorless liquid	[4][12][13]
Boiling Point	170 °C (338 °F) at 760 mmHg	[11][12]
Flash Point	77 °C (170.6 °F) - closed cup	[3]
Density	1.017 g/mL at 25 °C	[11][12]
Water Solubility	≥ 100 mg/mL at 22.8 °C	[11][12]

Disposal Plan

Proper disposal is crucial to ensure environmental and workplace safety.

- Waste Classification: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste and consult local, regional, and national regulations for complete and accurate classification[4].
- Contaminated Materials: Dispose of contaminated PPE, absorbent materials, and empty containers as hazardous waste. Place these items in sealed, vapor-tight plastic bags or containers that are clearly labeled[6][11].

- Disposal Method: Dispose of contents and containers at an approved waste disposal plant in accordance with all applicable laws and regulations[1][5]. Do not let the chemical enter the environment or drains[1][7].

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